

Application Notes & Protocols: Kaempferol 7-O-neohesperidoside Analytical Standard

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Compound of Interest

Compound Name: Kaempferol 7-O-neohesperidoside

Cat. No.: B191661

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This document provides detailed application notes and protocols for the use of **Kaempferol 7-O-neohesperidoside** as an analytical standard. It includes physicochemical properties, storage and handling instructions, and validated analytical methodologies for quantification and identification.

Product Information and Specifications

Kaempferol 7-O-neohesperidoside is a flavonoid glycoside naturally found in various plants, such as Litchi chinensis.[1][2] It belongs to the flavonol subclass of flavonoids.[3][4] This compound is utilized as a reference standard for qualitative and quantitative analysis in natural product chemistry, quality control of herbal products, and pharmacological research.

Table 1: General Specifications

Property	Value
Chemical Name	7-[[2-O-(6-deoxy- α -L-mannopyranosyl)- β -D-glucopyranosyl]oxy]-3,5-dihydroxy-2-(4-hydroxyphenyl)-4H-1-benzopyran-4-one[5]
Synonyms	K 7-neo, 3,4',5,7-Tetrahydroxyflavone 7-neohesperidoside[3]
CAS Number	17353-03-6[1][5][6]
Molecular Formula	C ₂₇ H ₃₀ O ₁₅ [1][5][7]
Molecular Weight	594.5 g/mol [5][7][8]
Purity	≥95% (HPLC)[5]

| Appearance | Solid[5] |

Physicochemical Data

Understanding the physicochemical properties of the standard is crucial for method development and sample preparation.

Table 2: Solubility Data

Solvent	Solubility	Notes
DMSO	4.76 mg/mL (8.01 mM)[1]	May require ultrasonic warming to fully dissolve[1]
Methanol	Soluble[9]	-
Ethanol	Soluble[9]	-
Acetone	Soluble[5][6]	-
Chloroform	Soluble[5][6]	-
Dichloromethane	Soluble[5][6]	-

| Water | 2.86 g/L (Predicted)[3] | - |

Table 3: Spectroscopic and Chromatographic Data

Parameter	Value
UV λ_{max}	269, 369 nm[5][8]
Mass Spec (Positive ESI)	m/z 595 [M+H] ⁺ [8]
Mass Spec (Negative ESI)	m/z 593 [M-H] ⁻ [8]

| logP | -0.19 to -0.53 (Predicted)[3] |

Storage and Handling

Proper storage and handling are essential to maintain the integrity and stability of the analytical standard.

- Long-Term Storage: Store desiccated at -20°C for long-term stability (≥ 4 years).[5][6]
- Short-Term Storage: For routine use, store at $\leq +8^\circ\text{C}$ in a dry, dark place.[4]
- Solution Storage: If stock solutions are prepared in advance, store them as aliquots in tightly sealed vials at -20°C for up to 1 month, or -80°C for up to 6 months.[1][9] Avoid repeated freeze-thaw cycles.
- Handling: Use appropriate personal protective equipment (PPE). Allow the vial to warm to room temperature before opening to prevent condensation.

Experimental Protocols

The following protocols provide standardized methods for the analysis of **Kaempferol 7-O-neohesperidoside**.

This protocol describes a reversed-phase HPLC method for the quantification of **Kaempferol 7-O-neohesperidoside**.

A. Materials and Reagents

- **Kaempferol 7-O-neohesperidoside** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Formic acid (LC-MS grade)
- Methanol (HPLC grade, for sample dissolution)

B. Instrumentation and Columns

- HPLC or UPLC system with UV-Vis or DAD detector.
- Reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 µm particle size).[8]

C. Preparation of Solutions

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh 5 mg of **Kaempferol 7-O-neohesperidoside** standard and dissolve in 5 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 5, 10, 25, 50, 100 µg/mL) by diluting the stock solution with methanol.

D. Chromatographic Conditions

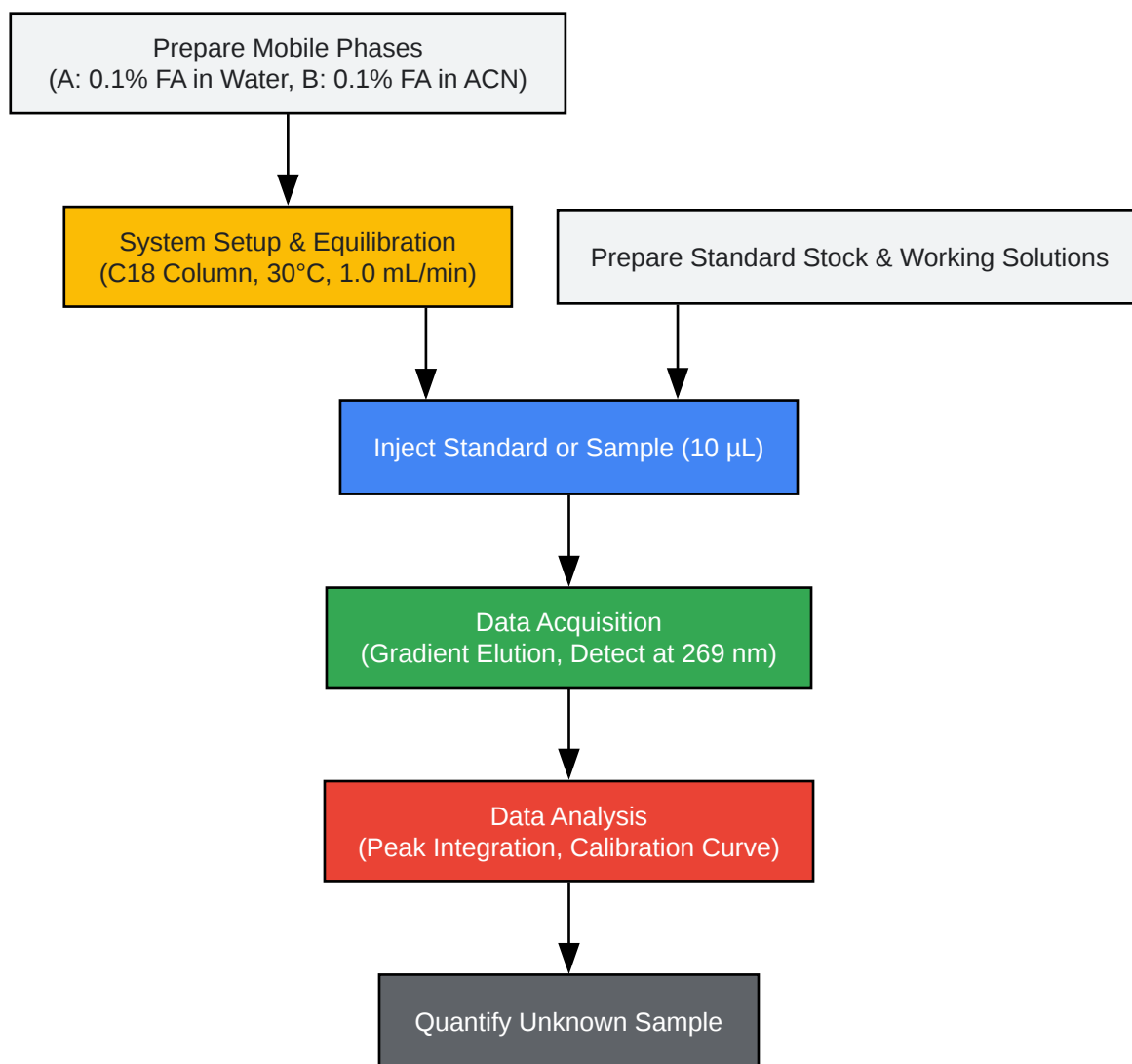
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30°C
- Detection Wavelength: 269 nm[5][8]
- Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	10	90
25.0	10	90
25.1	95	5

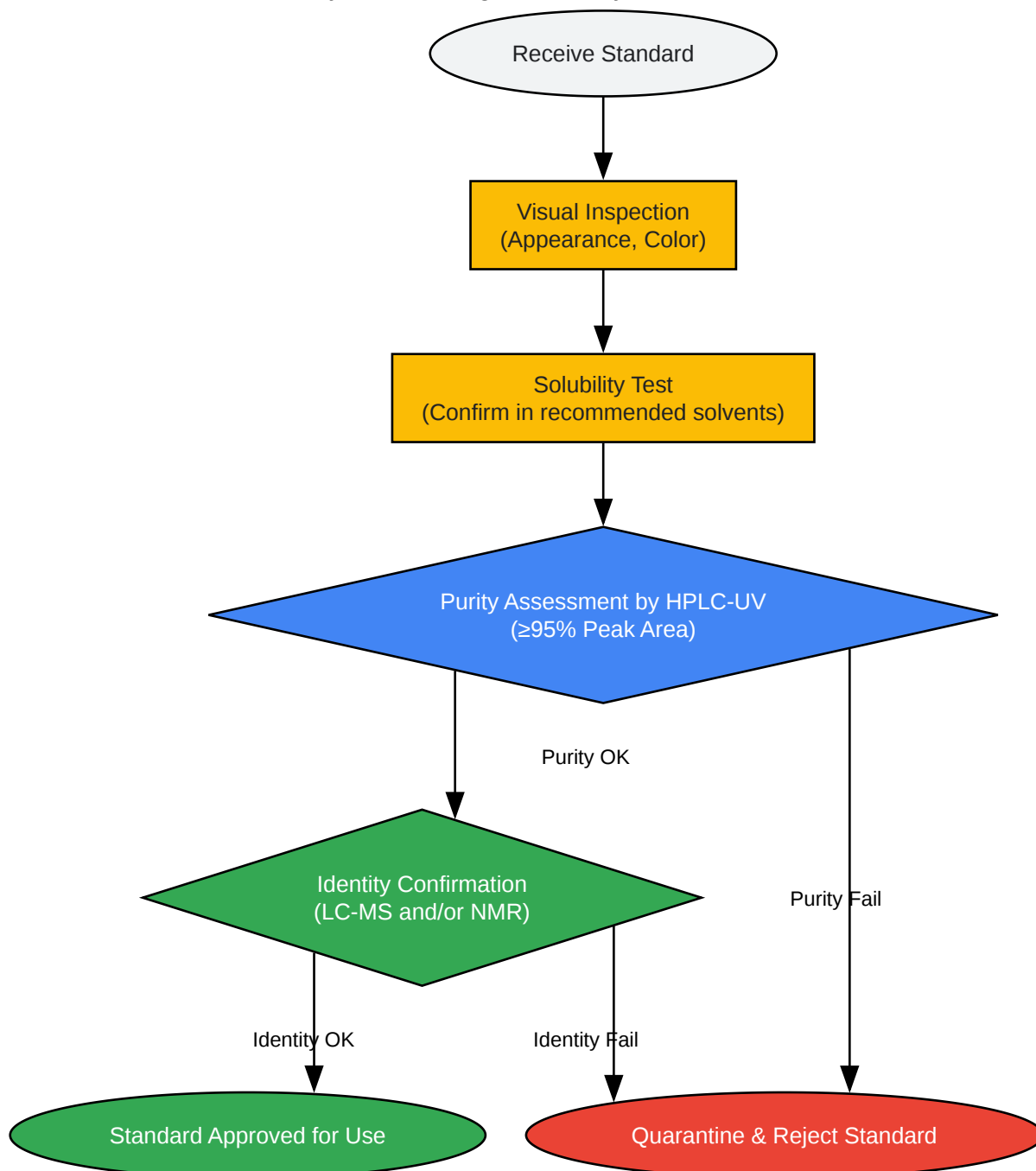
| 30.0 | 95 | 5 |

E. Data Analysis

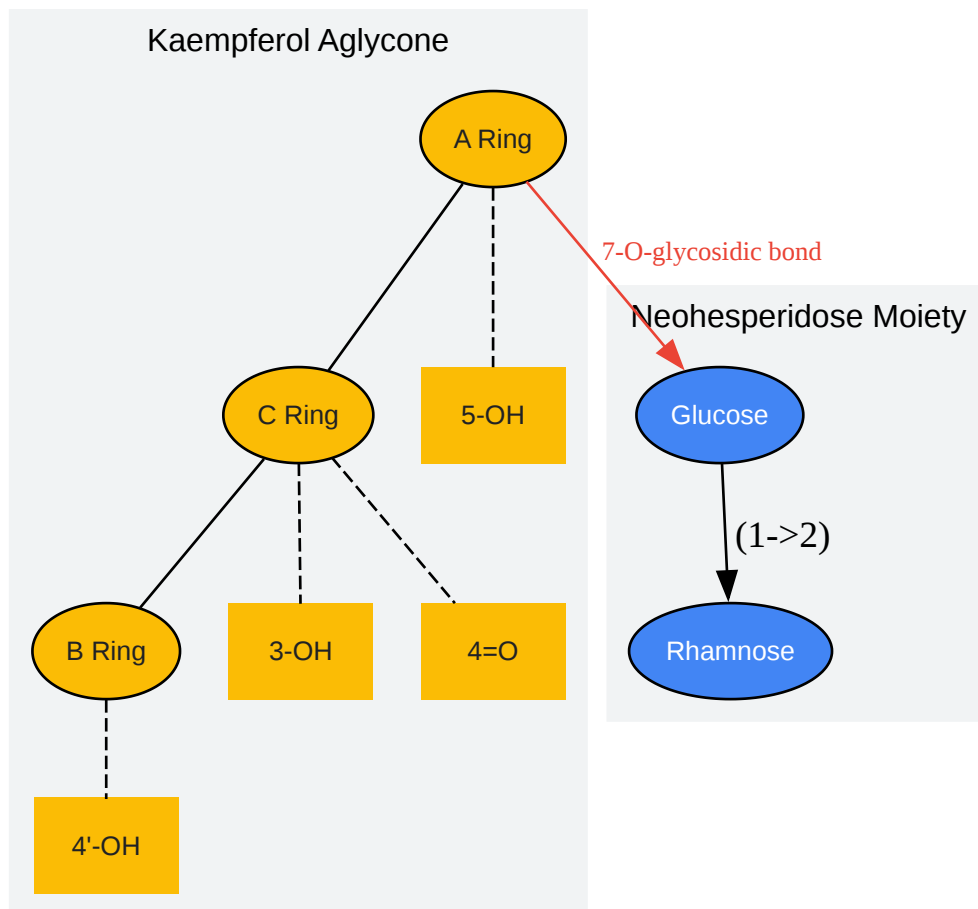
- Construct a calibration curve by plotting the peak area against the concentration of the working standard solutions.
- Perform a linear regression analysis to determine the equation of the line and the correlation coefficient (R^2).
- Quantify the amount of **Kaempferol 7-O-neohesperidoside** in unknown samples by interpolating their peak areas from the calibration curve.



Quality Control Logic for Analytical Standard



Simplified Structure of Kaempferol 7-O-neohesperidoside



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